

Anhuienoside B CAS number and molecular formula

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Compound of Interest		
Compound Name:	Anhuienoside B	
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Anhuienoside B: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Anhuienoside B is a naturally occurring caffeoyl phenylethanoid diglycoside first identified in the leaves of Chloranthus anhuiensis. Its discovery as a stress metabolite induced by abiotic factors suggests a potential role in plant defense mechanisms, which may translate to noteworthy biological activities. This technical guide provides a comprehensive overview of Anhuienoside B, including its chemical identity, physicochemical properties, and the experimental protocols for its isolation and characterization. While specific quantitative biological activity and signaling pathway data for Anhuienoside B are not extensively available in current literature, this document lays the foundational chemical knowledge for researchers and drug development professionals interested in exploring its therapeutic potential.

Chemical Identity and Properties

Anhuienoside B is characterized by a unique cyclic structure. Its fundamental chemical and physical properties are summarized below for easy reference.



Property	Value	Reference
CAS Number	1233510-75-2	[1]
Molecular Formula	C29H34O15	[1]
Molecular Weight	622.57 g/mol	[1]

Isolation and Characterization Source Material and Induction

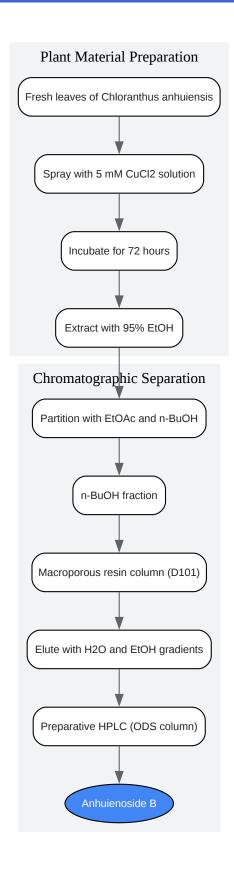
Anhuienoside B is isolated from the fresh leaves of Chloranthus anhuiensis K. F. Wu. Notably, its production is significantly enhanced in response to abiotic stress, specifically through elicitation with copper chloride (CuCl2).[1] This stress-induced accumulation suggests it may function as a phytoalexin.

Experimental Protocol: Isolation and Purification

The following is a detailed methodology for the isolation and purification of **Anhuienoside B** based on the pioneering work in the field.[1]

Workflow for the Isolation of Anhuienoside B





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Caption: Workflow for the isolation of **Anhuienoside B**.



- Induction: Fresh leaves of Chloranthus anhuiensis are sprayed with a 5 mM solution of CuCl2 and kept in a dark, moist environment for 72 hours to induce the production of stress metabolites.
- Extraction: The treated leaves are extracted with 95% ethanol. The resulting extract is then concentrated under reduced pressure.
- Solvent Partitioning: The concentrated extract is suspended in water and partitioned successively with ethyl acetate (EtOAc) and n-butanol (n-BuOH). The n-BuOH fraction, containing the glycosides, is retained.
- Macroporous Resin Chromatography: The n-BuOH fraction is subjected to column chromatography on a D101 macroporous resin. The column is washed with water, followed by elution with a gradient of ethanol in water to separate compounds based on polarity.
- Preparative High-Performance Liquid Chromatography (HPLC): Fractions containing
 Anhuienoside B are further purified using preparative reversed-phase HPLC with an
 octadecylsilyl (ODS) column and a mobile phase typically consisting of a methanol-water or
 acetonitrile-water gradient.

Structural Elucidation

The structure of **Anhuienoside B** was determined through extensive spectroscopic analysis.

Spectroscopic Method	Key Findings	
Mass Spectrometry (MS)	Provided the molecular formula C29H34O15.	
Nuclear Magnetic Resonance (NMR)	¹ H and ¹³ C NMR data, along with 2D NMR techniques (COSY, HSQC, HMBC), were used to establish the connectivity of the atoms and the relative stereochemistry of the molecule.	

Detailed NMR data can be found in the supplementary information of the original publication by Wu et al., 2010.

Biological Activity and Therapeutic Potential







As of the latest literature review, there is a notable absence of specific quantitative data on the biological activities of **Anhuienoside B**. While other compounds from Chloranthus species have demonstrated anti-inflammatory, antioxidant, and neuroprotective effects, dedicated studies to evaluate **Anhuienoside B** are required.

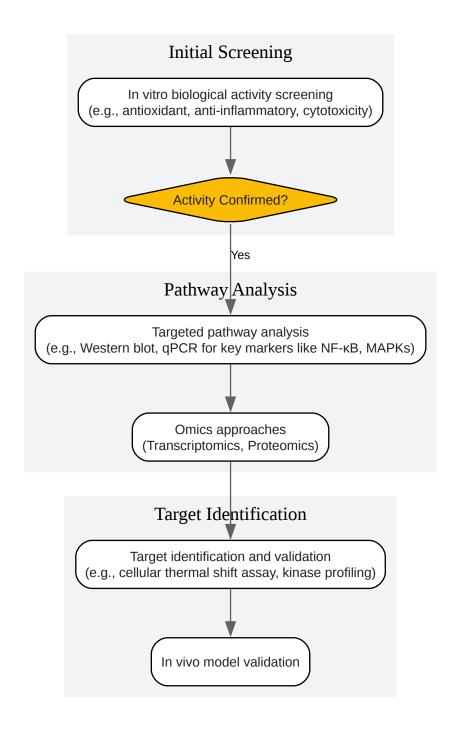
Given its nature as a phytoalexin and its structural motifs (caffeoyl and phenylethanoid glycoside), it is plausible that **Anhuienoside B** may possess antioxidant and anti-inflammatory properties. Future research should focus on screening **Anhuienoside B** in relevant in vitro and in vivo models to elucidate its pharmacological profile.

Signaling Pathways

Currently, there is no published research detailing the specific signaling pathways modulated by **Anhuienoside B**. The diagram below illustrates a hypothetical workflow for investigating the potential mechanism of action of **Anhuienoside B**, should it exhibit biological activity in initial screenings.

Hypothetical Workflow for Mechanism of Action Studies





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Caption: Hypothetical workflow for elucidating the mechanism of action.

Future Directions

The discovery and characterization of **Anhuienoside B** open several avenues for future research:



- Quantitative Biological Evaluation: A systematic evaluation of Anhuienoside B for a range of biological activities, including but not limited to antioxidant, anti-inflammatory, antimicrobial, and cytotoxic effects, is warranted.
- Mechanism of Action Studies: Should biological activity be confirmed, subsequent studies should aim to identify the molecular targets and signaling pathways modulated by Anhuienoside B.
- Synthetic Approaches: The development of a synthetic route to **Anhuienoside B** would enable the production of larger quantities for extensive biological testing and the generation of structural analogs for structure-activity relationship (SAR) studies.
- Pharmacokinetic Profiling: Investigation of the absorption, distribution, metabolism, and excretion (ADME) properties of **Anhuienoside B** will be crucial for assessing its potential as a therapeutic agent.

Conclusion

Anhuienoside B is a structurally intriguing natural product with a well-defined chemical identity. While its biological functions remain to be thoroughly investigated, its origin as a stress-induced metabolite suggests a promising area for pharmacological exploration. This technical guide provides the essential foundational knowledge to facilitate further research into the potential applications of **Anhuienoside B** in drug discovery and development.

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References

- 1. An unusual stress metabolite induced by CuCl(2) and other constituents from the leaves of Chloranthus anhuiensis - PubMed [pubmed.ncbi.nlm.nih.gov]
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